

Mps1-IN-3 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Mps1-IN-3

Cat. No.: B609310

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Mps1-IN-3 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Mps1-IN-3**. It includes detailed information on solubility, experimental protocols, and the Mps1 signaling pathway.

Mps1-IN-3 Solubility

The solubility of **Mps1-IN-3** can vary depending on the specific batch and supplier. Below is a summary of reported solubility data.

Solvent	Concentration	Notes	Source(s)
DMSO	60 mg/mL (111.6 mM)	Sonication is recommended.	TargetMol[1]
DMSO	20 mg/mL	Clear solution.	Sigma-Aldrich
DMSO	0.1-1 mg/mL	Slightly soluble.	Cayman Chemical[2]
Water	Insoluble	-	MedKoo Biosciences[3]

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why are there conflicting reports on the solubility of **Mps1-IN-3** in DMSO?

A1: The discrepancy in reported solubility values (ranging from 0.1 mg/mL to 60 mg/mL) can be attributed to several factors, including differences in the purity of the compound, the specific crystalline form (polymorphism), and the methods used to determine solubility by different manufacturers.

Q2: I am having trouble dissolving **Mps1-IN-3** in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **Mps1-IN-3**, consider the following troubleshooting steps:

- Start with a small amount: Begin by attempting to dissolve a small quantity of the compound to test its solubility with your specific batch.
- Use sonication: As recommended by some suppliers, sonicating the solution can aid in dissolution[1].
- Gentle warming: Gently warming the solution (e.g., to 37°C) may improve solubility. However, be cautious as excessive heat may degrade the compound.
- Prepare fresh solutions: **Mps1-IN-3** solutions may be unstable[4]. It is recommended to prepare fresh solutions for each experiment.

Q3: Can I store **Mps1-IN-3** stock solutions?

A3: While it is best to prepare fresh solutions, if you need to store a stock solution, it is recommended to store it at -20°C or -80°C for the short term. One supplier suggests that solutions in solvent can be stored at -80°C for up to one year[1]. However, another source indicates that solutions are unstable and should be prepared fresh[4]. It is advisable to aliquot the stock solution to avoid multiple freeze-thaw cycles.

Q4: Is **Mps1-IN-3** soluble in aqueous buffers like PBS?

A4: **Mps1-IN-3** is reported to be insoluble in water[3]. Therefore, it is not recommended to dissolve it directly in aqueous buffers. For cell-based assays, a common practice is to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in

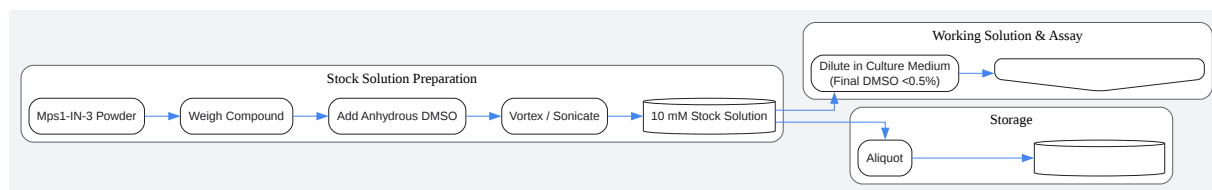
the cell culture medium. Ensure the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced toxicity.

Experimental Protocols

Preparation of **Mps1-IN-3** Stock Solution (10 mM in DMSO)

- **Equilibrate the vial:** Before opening, allow the vial of **Mps1-IN-3** powder to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Weigh the compound:** Accurately weigh the desired amount of **Mps1-IN-3** powder.
- **Add DMSO:** Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. For example, to 1 mg of **Mps1-IN-3** (MW: 537.64 g/mol), add 186 μ L of DMSO.
- **Aid dissolution:** Vortex the solution and sonicate if necessary until the compound is fully dissolved. Gentle warming may be applied if needed.
- **Storage:** If not for immediate use, aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

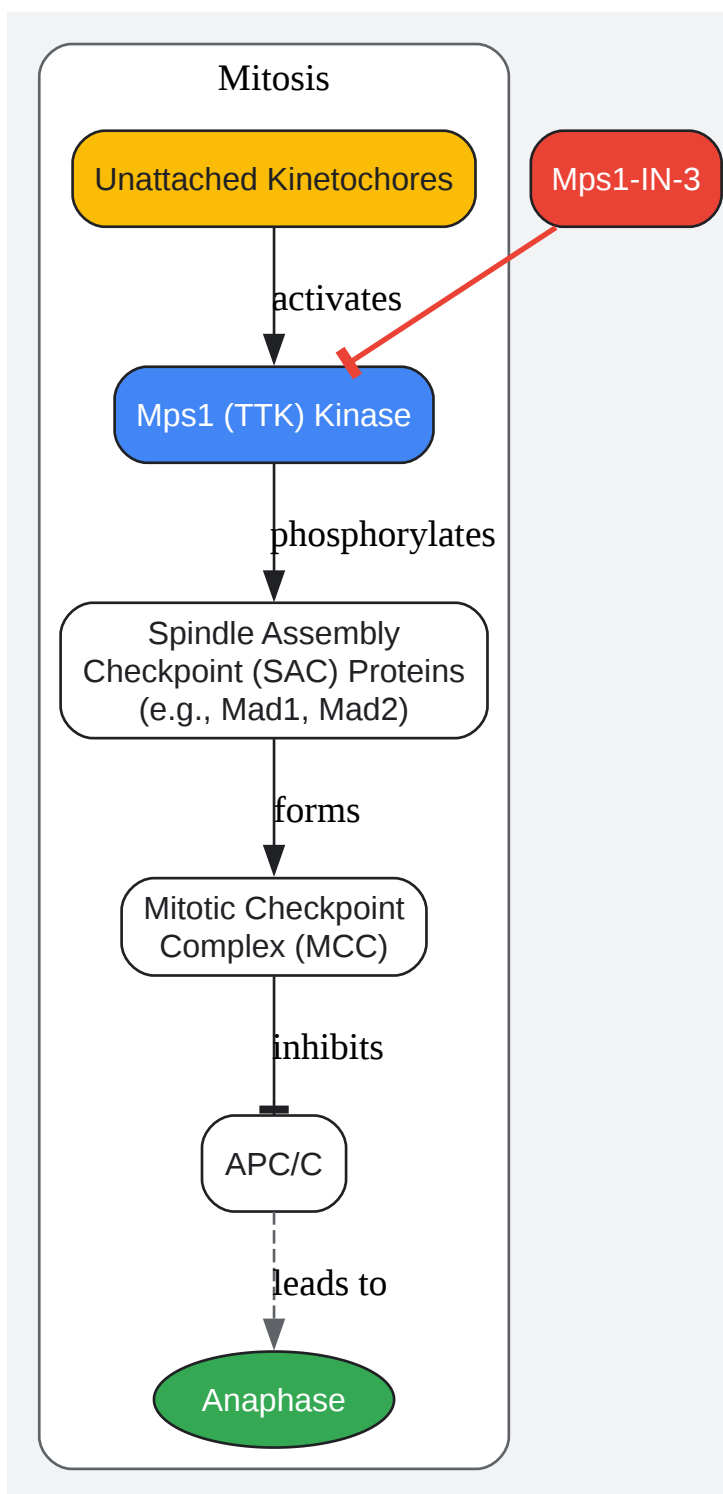
Visualized Workflows and Pathways



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Caption: Experimental workflow for preparing and using **Mps1-IN-3**.

Mps1, also known as TTK protein kinase, is a critical component of the spindle assembly checkpoint (SAC), which ensures proper chromosome segregation during mitosis.^{[5][6]} It functions as a dual-specificity kinase, capable of phosphorylating serine, threonine, and tyrosine residues.^{[7][8]} The SAC is a signaling pathway that delays the onset of anaphase until all chromosomes are correctly attached to the mitotic spindle. Mps1 plays a key role in this process by phosphorylating downstream targets, which ultimately leads to the inhibition of the anaphase-promoting complex/cyclosome (APC/C).^[6]



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Caption: Mps1 signaling pathway in the spindle assembly checkpoint.

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